

BL-918 solution preparation and stability

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BL-918

Cat. No.: B606205

[Get Quote](#)

Application Notes and Protocols: BL-918

For Researchers, Scientists, and Drug Development Professionals

Introduction

BL-918 is a potent and orally active small-molecule activator of UNC-51-like kinase 1 (ULK1), a key initiator of autophagy.[1][2][3][4] With an EC50 value of 24.14 nM, **BL-918** facilitates cytoprotective autophagy, making it a valuable research tool for neurodegenerative diseases such as Parkinson's and Amyotrophic Lateral Sclerosis (ALS).[1][2][5][6] These application notes provide detailed protocols for the preparation and handling of **BL-918** solutions, along with stability data and an overview of its mechanism of action.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C23H15F8N3OS	[1][7]
Molecular Weight	533.44 g/mol	[1][2][7]
CAS Number	2101517-69-3	[1][2][7]
Appearance	White to off-white solid	[1]

Solution Preparation and Stability

Proper preparation and storage of **BL-918** solutions are critical for reproducible experimental outcomes. Below are the recommended solvents, storage conditions, and stability data.

Solubility Data

Solvent	Concentration	Remarks
DMSO	≥ 250 mg/mL (468.66 mM)	Use fresh, non-hygroscopic DMSO for best results.[1]
DMF	30 mg/mL	-
Ethanol	30 mg/mL	-

Recommended Storage and Stability

Form	Storage Temperature	Stability
Solid Powder	-20°C	≥ 4 years
4°C	2 years[1]	
In Solvent (DMSO)	-80°C	2 years[1]
-20°C	1 year[1]	

Note: To avoid repeated freeze-thaw cycles, it is recommended to aliquot stock solutions into single-use volumes.[1][2]

Experimental Protocols

In Vitro Stock Solution Preparation (10 mM DMSO)

This protocol describes the preparation of a 10 mM stock solution of **BL-918** in Dimethyl Sulfoxide (DMSO).

Materials:

- **BL-918** powder
- Anhydrous/fresh DMSO

- Sterile microcentrifuge tubes or vials

Procedure:

- Equilibrate the **BL-918** vial to room temperature before opening.
- Weigh out the desired amount of **BL-918** powder using a calibrated analytical balance. For 1 mg of **BL-918**, 187.5 μL of DMSO will be required to make a 10 mM solution.
- Add the appropriate volume of fresh DMSO to the **BL-918** powder.
- Vortex or sonicate the solution until the powder is completely dissolved.
- Aliquot the stock solution into sterile, single-use tubes.
- Store the aliquots at -20°C or -80°C as indicated in the stability table.

In Vivo Working Solution Preparation

For in vivo experiments, it is crucial to prepare fresh working solutions on the day of use.^[1]

Protocol 1: Corn Oil Formulation (for oral gavage)

This formulation is suitable for oral administration in animal models.

Materials:

- **BL-918** DMSO stock solution (e.g., 20.8 mg/mL)
- Corn oil
- Sterile tubes

Procedure:

- Prepare a stock solution of **BL-918** in DMSO.
- In a sterile tube, add 9 volumes of corn oil.

- Add 1 volume of the **BL-918** DMSO stock solution to the corn oil. For example, to prepare 1 mL of a 2.08 mg/mL working solution, add 100 μ L of a 20.8 mg/mL DMSO stock to 900 μ L of corn oil.[1]
- Mix thoroughly by vortexing or sonication to ensure a homogenous suspension. The final solution will contain 10% DMSO.

Protocol 2: PEG300/Tween80 Formulation (for oral gavage)

This formulation can also be used for oral administration.

Materials:

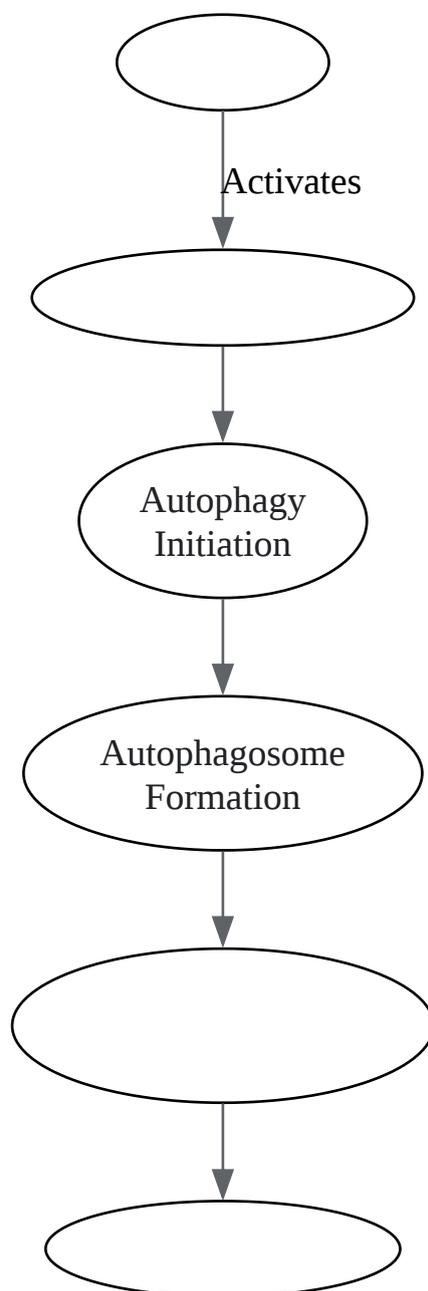
- **BL-918** DMSO stock solution (e.g., 100 mg/mL)
- PEG300
- Tween80
- ddH₂O (double-distilled water)
- Sterile tubes

Procedure:

- Prepare a concentrated stock solution of **BL-918** in DMSO.
- To prepare 1 mL of working solution, add 50 μ L of the 100 mg/mL **BL-918** DMSO stock to 400 μ L of PEG300. Mix until clear.
- Add 50 μ L of Tween80 to the mixture and mix until clear.
- Add 500 μ L of ddH₂O to bring the final volume to 1 mL. Mix thoroughly. The final solvent composition will be 5% DMSO, 40% PEG300, 5% Tween80, and 50% ddH₂O.

Mechanism of Action and Signaling Pathway

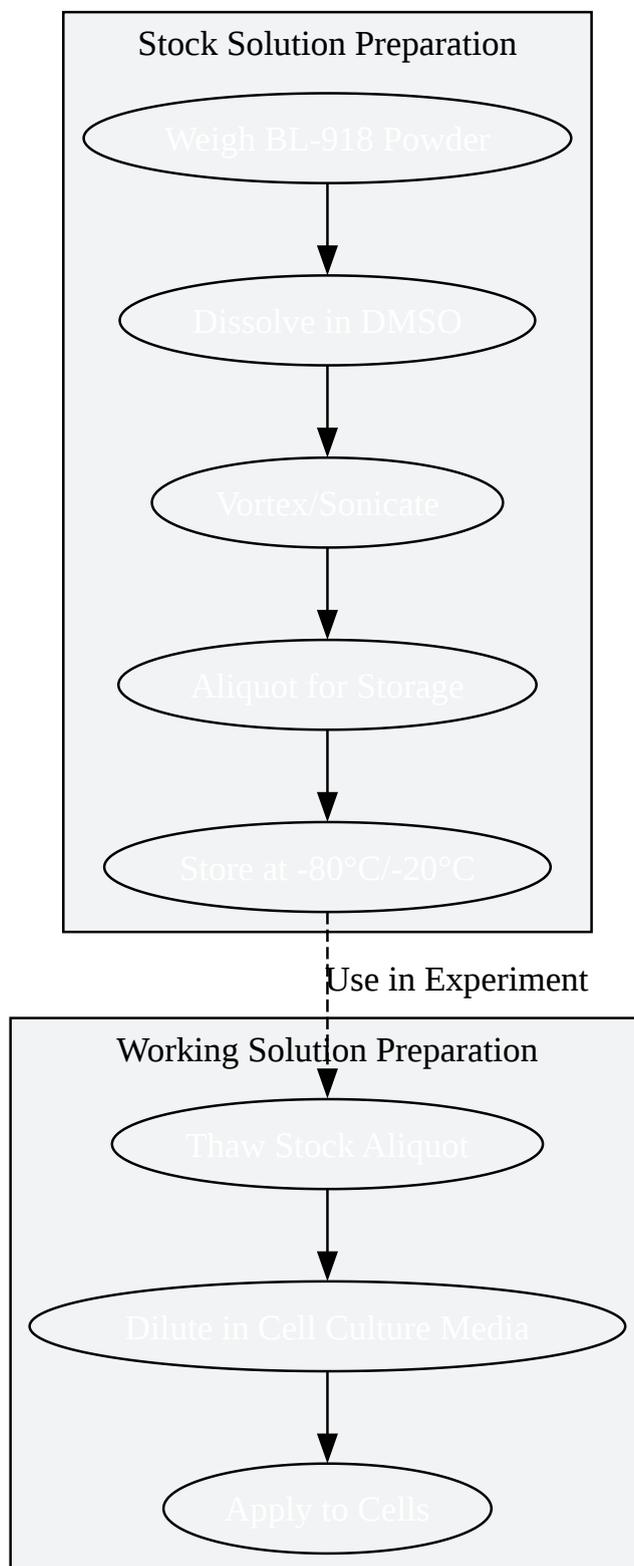
BL-918 functions as a direct activator of ULK1, a serine/threonine kinase that plays a pivotal role in the initiation of autophagy.[3][4] The activation of ULK1 by **BL-918** leads to the phosphorylation of downstream components of the autophagy machinery, ultimately resulting in the formation of autophagosomes.[1] These autophagosomes engulf cellular debris and misfolded proteins, which are then degraded upon fusion with lysosomes. In the context of neurodegenerative diseases, this process can help clear toxic protein aggregates.[5][6]



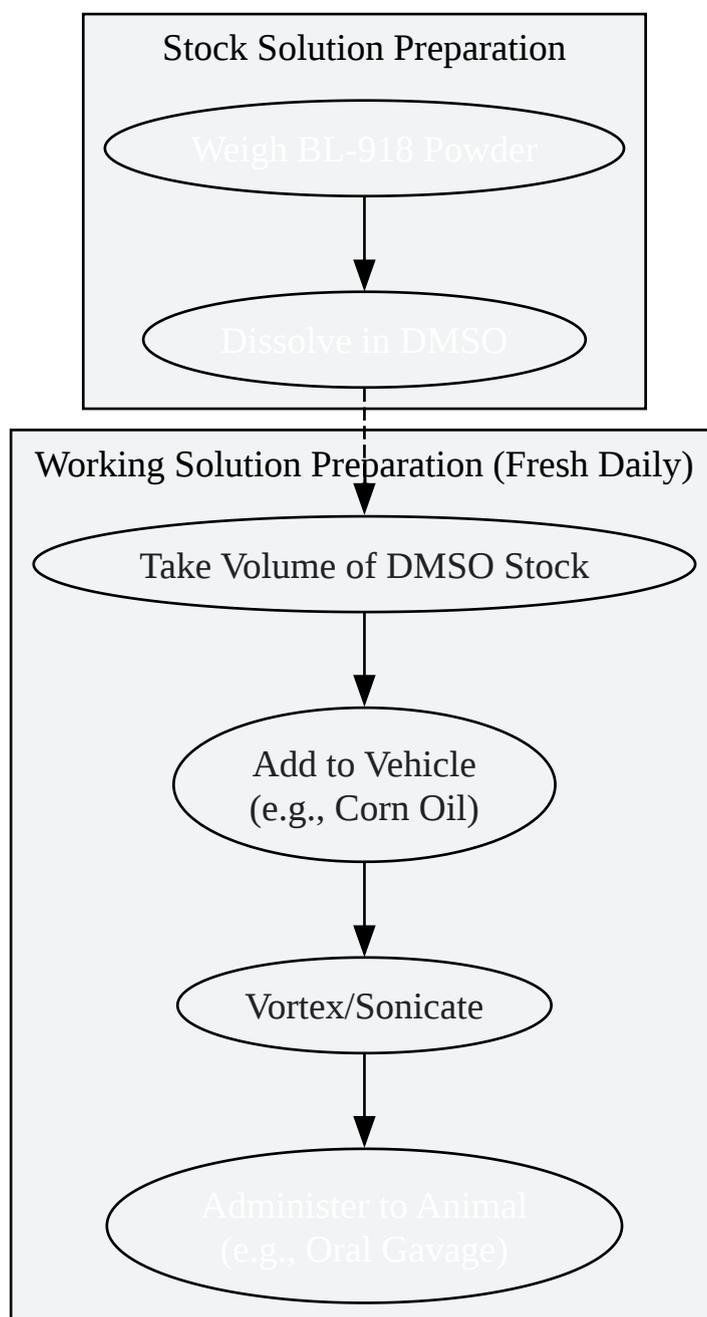
[Click to download full resolution via product page](#)

Experimental Workflow Diagrams

The following diagrams illustrate the typical workflows for preparing **BL-918** solutions for in vitro and in vivo applications.



[Click to download full resolution via product page](#)



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. selleckchem.com [selleckchem.com]
- 3. Small-Molecule Activator of UNC-51-Like Kinase 1 (ULK1) That Induces Cytoprotective Autophagy for Parkinson's Disease Treatment - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. medkoo.com [medkoo.com]
- 5. BL-918, a small-molecule activator of ULK1, induces cytoprotective autophagy for amyotrophic lateral sclerosis therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 6. BL-918, a small-molecule activator of ULK1, induces cytoprotective autophagy for amyotrophic lateral sclerosis therapy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. caymanchem.com [caymanchem.com]
- To cite this document: BenchChem. [BL-918 solution preparation and stability]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606205#bl-918-solution-preparation-and-stability]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com